

Application Notes and Protocols for the Quantification of 5-Cyclohexadecen-1-one

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Compound of Interest

Compound Name: 5-Cyclohexadecen-1-one

Cat. No.: B1217015

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Introduction

5-Cyclohexadecen-1-one, a macrocyclic musk, is a synthetic fragrance ingredient widely used in perfumes, cosmetics, and personal care products to impart a persistent, musk-like scent.^[1] Its presence and concentration in final products and its potential environmental fate necessitate accurate and robust analytical methods for quantification. This document provides detailed application notes and experimental protocols for the determination of **5-Cyclohexadecen-1-one** in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS) and a general approach for High-Performance Liquid Chromatography (HPLC).

Analytical Methods Overview

Gas Chromatography-Mass Spectrometry (GC-MS) is the most common and effective technique for the quantification of volatile and semi-volatile compounds like **5-Cyclohexadecen-1-one**.^[2] Its high sensitivity and selectivity make it ideal for complex matrices such as cosmetics and environmental samples. High-Performance Liquid Chromatography (HPLC) can also be employed, particularly for less volatile compounds or when derivatization is not desirable.

Quantitative Data Summary

The following table summarizes typical performance data for the analysis of synthetic musks, which can be considered indicative for the analysis of **5-Cyclohexadecen-1-one**.

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity (r^2)	Recovery (%)	Reference
GC-MS/MS	River and Wastewater	0.018 - 0.034 $\mu\text{g/L}$	0.058 - 0.107 $\mu\text{g/L}$	>0.98	75.2 - 78.2	[3]
HS-SPME-GC-MS	Perfume	0.6 - 2.1 ng/g	-	-	82.0 - 103.3	[4]
UA-DLLME-GC-MS	Aqueous Samples	-	<0.6 ng/L	-	71 - 104	[5]
GC-MS	Fragrance Model	0.01 ng on column	-	>0.99	80 - 120	[6]

Experimental Protocols

Protocol 1: Quantification of 5-Cyclohexadecen-1-one in Cosmetics by GC-MS

This protocol describes the analysis of **5-Cyclohexadecen-1-one** in cosmetic products such as creams and lotions.

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- Weigh 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.
- Add 5 mL of deionized water and 5 mL of methyl tert-butyl ether (MTBE).[7]
- Vortex the mixture for 30 minutes to ensure thorough extraction.

- Add 5 g of anhydrous sodium sulfate to remove water and centrifuge at 3000 x g for 30 minutes.^[7]
- Collect the supernatant (MTBE layer) and filter it through a 0.2 µm syringe filter.
- An internal standard (e.g., musk xylene-d15) should be added before extraction for accurate quantification.

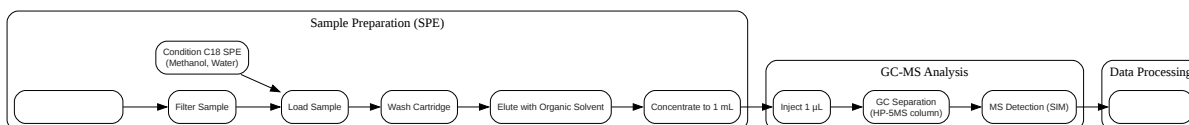
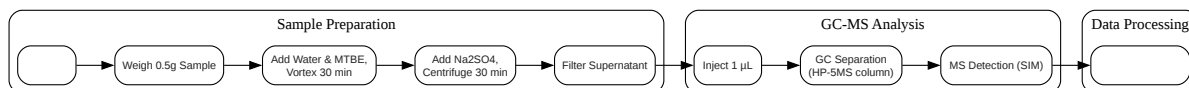
2. GC-MS Instrumentation and Parameters

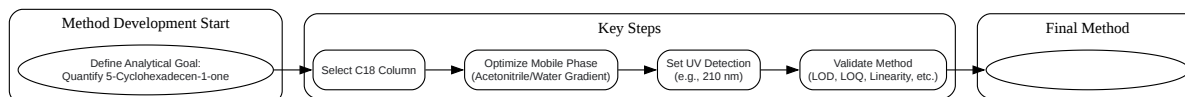
- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Injector: Split/splitless injector, operated in splitless mode.
- Injector Temperature: 250 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp 1: 3 °C/min to 125 °C.
 - Ramp 2: 7 °C/min to 230 °C.
 - Ramp 3: 20 °C/min to 300 °C, hold for 5 minutes.^[7]
- MSD Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).

- Quantifier Ion (hypothesized): m/z 221 (M-15, loss of a methyl group). This is a common fragmentation pattern for cyclic ketones.[8][9]
- Qualifier Ions (hypothesized): m/z 236 (Molecular ion), m/z 81, m/z 67. The presence and ratio of these ions should be confirmed with a standard.

3. Calibration and Quantification

- Prepare a series of calibration standards of **5-Cyclohexadecen-1-one** in MTBE (e.g., 0.1, 0.5, 1, 5, 10 $\mu\text{g/mL}$), each containing the internal standard at a fixed concentration.
- Inject the standards and the prepared sample extracts into the GC-MS system.
- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Determine the concentration of **5-Cyclohexadecen-1-one** in the samples from the calibration curve.





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